

Application Note: Determination of Metamizole Residues in Tissue by LC-MS/MS

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Compound of Interest

Compound Name: Veralgin

Cat. No.: B056037

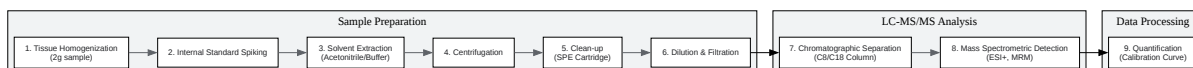
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Audience: Researchers, scientists, and drug development professionals.

Introduction

Metamizole (also known as dipyrone) is a non-steroidal anti-inflammatory drug (NSAID) with analgesic and antipyretic properties, frequently used in veterinary medicine.[1][2] Due to potential risks to consumer health, regulatory bodies have established maximum residue limits (MRLs) for metamizole in food-producing animals.[1] Metamizole is a prodrug that rapidly hydrolyzes to its main active metabolite, 4-methylaminoantipyrine (4-MAA), which is considered the marker residue.[1][2][3][4][5] Further metabolism produces other key metabolites, including 4-formylaminoantipyrine (4-FAA), 4-aminoantipyrine (4-AA), and 4-acetylaminoantipyrine (4-AcAA).[1][2][3][4][5] This application note details a robust and sensitive Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method for the simultaneous determination of metamizole metabolites in animal tissue, ensuring compliance with regulatory standards.

Experimental Workflow



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Caption: Experimental workflow for metamizole residue analysis in tissue.

Quantitative Data Summary

The following table summarizes the performance characteristics of the LC-MS/MS method for the determination of metamizole metabolites in bovine muscle tissue.

Analyte	Recovery (%)	Within-Laboratory Reproducibility (%)	Linearity (R^2)
4-Methylaminoantipyrine (4-MAA)	85.0 - 109[6][7]	7 - 30[3][4][5]	> 0.99[8]
4-Formylaminoantipyrine (4-FAA)	45 - 95[3][4][5]	7 - 30[3][4][5]	> 0.99[8]
4-Aminoantipyrine (4-AA)	45 - 95[3][4][5]	7 - 30[3][4][5]	> 0.99[8]
4-Acetylaminoantipyrine (4-AcAA)	45 - 95[3][4][5]	7 - 30[3][4][5]	> 0.99[8]

Experimental Protocols

Reagents and Materials

- Solvents: Acetonitrile (ACN), Methanol (MeOH) - all LC-MS grade.
- Reagents: Ammonium formate, Sodium acetate, Ascorbic acid, Hydrochloric acid.
- Solid Phase Extraction (SPE) Cartridges: Alumina N cartridges or C18 cartridges.
- Standards: Reference standards of 4-MAA, 4-FAA, 4-AA, and 4-AcAA.
- Internal Standard (IS): Deuterated analog of one of the metabolites (e.g., 4-MAA-d3).

Standard Solution Preparation

- Stock Solutions (1000 µg/mL): Accurately weigh 10.0 mg of each reference standard and dissolve in 10.0 mL of methanol. These solutions are stable for up to 12 months when stored appropriately.[\[1\]](#)
- Working Standard Solutions (10 µg/mL and 100 µg/mL): Prepare by diluting the stock solutions with methanol. These are stable for 6 months.[\[1\]](#)
- Mixed Standard Solution: Prepare a solution containing all four metabolites by diluting the working standards. This solution is used for spiking samples to create calibration curves.[\[1\]](#)

Sample Preparation Protocol

- Homogenization: Weigh 2 ± 0.01 g of minced tissue (e.g., bovine muscle) into a 50-mL polypropylene centrifuge tube.[\[2\]](#)
- Internal Standard Spiking: Add a known amount (e.g., 50 µL) of the internal standard solution to the sample, vortex-mix, and let it rest for 10 minutes.[\[2\]](#)
- Extraction:
 - Add 10 mL of an extraction solution consisting of acetonitrile and 0.33 M sodium acetate buffer (pH 5.0) in an 8:2 (v/v) ratio.[\[2\]](#) The buffer should contain 6.75 g of sodium acetate and 0.425 g of ascorbic acid, with the pH adjusted using hydrochloric acid.[\[2\]](#)
 - Vigorously mix the sample using a vortex mixer for 1 minute.[\[2\]](#)
- Centrifugation: Centrifuge the sample at 1830 x g for 10 minutes at 15°C.[\[2\]](#)
- Clean-up (SPE):
 - Pass the supernatant through an unconditioned Alumina N SPE cartridge.[\[2\]](#)
 - Collect the eluate in a clean tube.
- Final Preparation:

- Take 0.5 mL of the collected eluate and mix it with 0.5 mL of the initial mobile phase.[\[2\]](#)
- Transfer the final solution into an autosampler vial for LC-MS/MS analysis.[\[2\]](#)

LC-MS/MS Analysis Protocol

- Liquid Chromatography (LC) System: A standard HPLC or UHPLC system.
- Mass Spectrometer (MS): A triple-quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.[\[8\]](#)

LC Parameters:

Parameter	Value
Column	C8 or C18 column
Mobile Phase	Gradient of Methanol, Acetonitrile, and 0.01 M Ammonium Formate (pH 5.0) [2] [3] [4] [5]
Flow Rate	0.6 mL/min [8]
Column Temperature	40°C
Injection Volume	10 µL

MS Parameters:

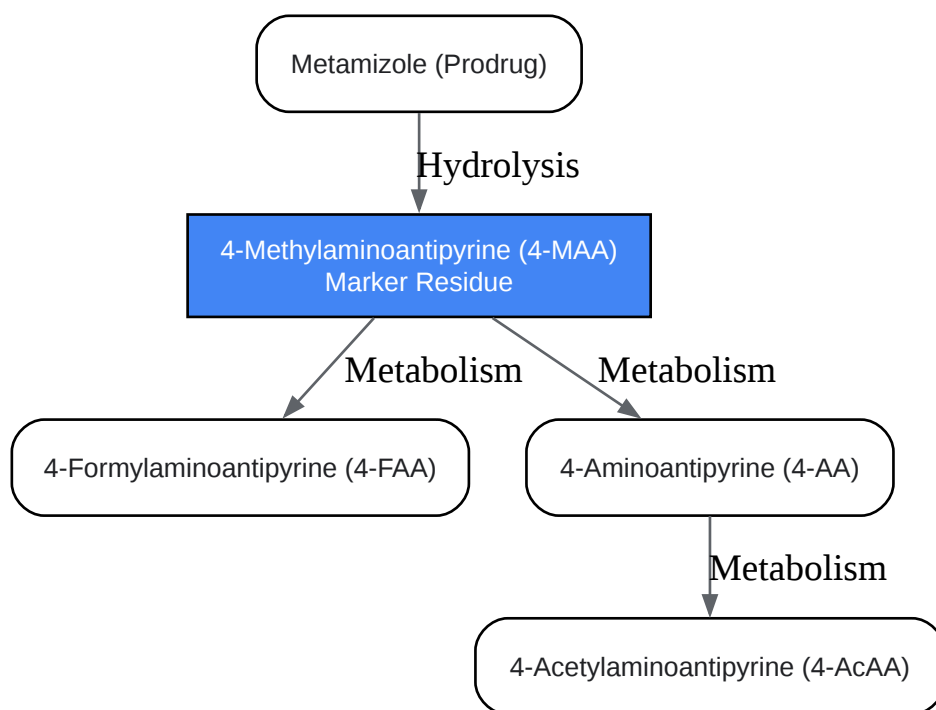
Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+) [2] [3] [4] [5]
Detection Mode	Multiple Reaction Monitoring (MRM) [8]
Capillary Voltage	5.5 kV [2]
Source Temperature	600°C [2]

MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
4-MAA	218.2	56.1
4-FAA	232.1	159.1
4-AA	204.1	121.1
4-AcAA	246.1	163.1
4-MAA-d3 (IS)	221.2	56.1

Signaling Pathway Diagram

Metamizole is a prodrug and is not typically associated with a classical signaling pathway in the context of residue analysis. The relevant pathway is its metabolic conversion.



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Caption: Metabolic pathway of metamizole.

Conclusion

This LC-MS/MS method provides a reliable and efficient approach for the determination and quantification of metamizole residues in animal tissues.[3][4][5] The sample preparation is straightforward, and the analytical method demonstrates good recovery and reproducibility, making it suitable for both screening and confirmatory purposes in regulatory monitoring.[3][4][5]

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